

Technical Guide: *trans*-2-Undecenal-d5

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Compound of Interest

Compound Name: *trans*-2-Undecenal-d5

Cat. No.: B12362647

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-2-Undecenal-d5**, a deuterated isotopologue of the unsaturated aldehyde trans-2-Undecenal. Due to its specialized nature as a research chemical, public information, including a specific CAS number, is limited. This guide consolidates available data on its non-deuterated counterpart and presents general principles applicable to the synthesis and application of deuterated aldehydes.

Chemical Identification and Properties

A specific CAS (Chemical Abstracts Service) number for **trans-2-Undecenal-d5** is not readily found in public chemical databases. This is common for isotopically labeled compounds that are not commercially available on a large scale. For reference, the CAS number for the non-deuterated form, trans-2-Undecenal, is 53448-07-0.

Physicochemical Properties of trans-2-Undecenal (Non-Deuterated)

The following table summarizes the known quantitative data for the non-deuterated trans-2-Undecenal. These values are expected to be very similar for the d5 isotopologue, with a slight increase in molecular weight.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₀ O	[1]
Molecular Weight	168.28 g/mol	[1]
Density	0.849 g/mL at 25 °C	[1]
Boiling Point	115 °C at 10 mmHg	[1]
Refractive Index	n _{20/D} 1.457	[1]
Flash Point	113 °C (235.4 °F)	
Purity (typical)	≥95%	
Appearance	Colorless to light yellow clear liquid	
Odor	Orange, citrus, fruity	

Synthesis of Deuterated Aldehydes

While a specific protocol for the synthesis of **trans-2-Undecenal-d5** is not publicly available, general methods for the deuteration of aldehydes are well-established in the scientific literature. These methods are crucial for producing deuterated internal standards for use in mass spectrometry-based analyses. Common strategies include the reduction of carboxylic acid derivatives with deuterated reducing agents or, more recently, direct hydrogen-isotope exchange reactions.

General Experimental Protocol: N-Heterocyclic Carbene (NHC)-Catalyzed Hydrogen-Isotope Exchange

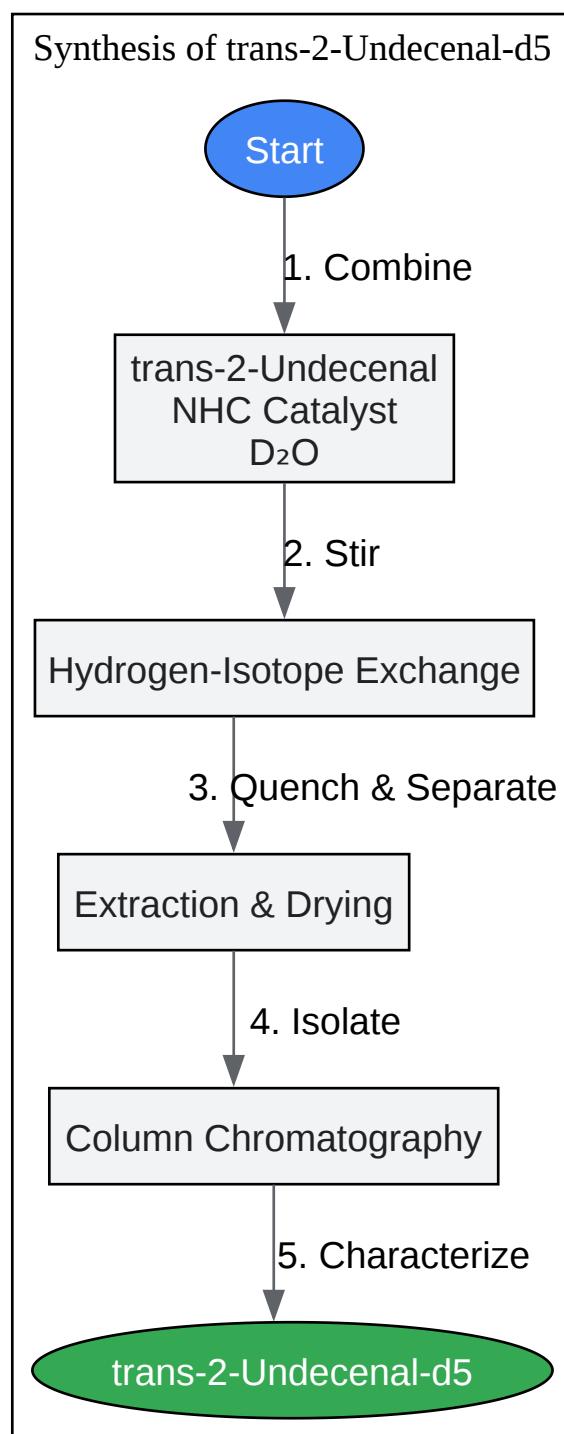
This modern approach allows for the direct and selective deuteration of the formyl group of aldehydes using deuterium oxide (D₂O) as the deuterium source under mild conditions.

Methodology:

- **Reactant Preparation:** The aldehyde (in this case, *trans*-2-Undecenal) is dissolved in a suitable organic solvent.

- Catalyst Introduction: An N-heterocyclic carbene (NHC) catalyst is added to the solution.
- Deuterium Source: Deuterium oxide (D_2O) is introduced into the reaction mixture.
- Reaction Conditions: The reaction is typically stirred at room temperature for a specified period, allowing for the exchange of the aldehydic proton with a deuterium atom.
- Workup and Purification: Following the reaction, the mixture is worked up to remove the catalyst and any remaining D_2O . The deuterated aldehyde is then purified, often using column chromatography.

Logical Workflow for the Synthesis of **trans-2-Undecenal-d5**

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Synthesis Workflow

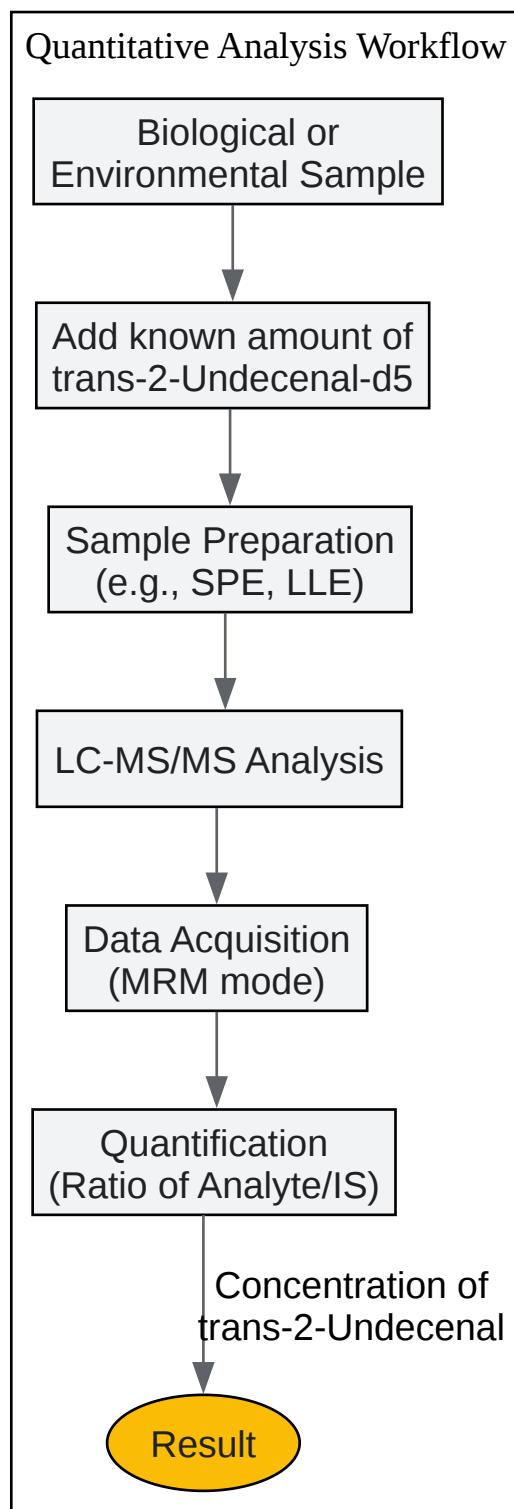
Application in Analytical Chemistry

Deuterated compounds like **trans-2-Undecenal-d5** are invaluable in analytical chemistry, particularly as internal standards for quantitative analysis by mass spectrometry (MS). An internal standard is a compound of known concentration that is added to an unknown sample to facilitate accurate quantification of the analyte of interest.

Use as an Internal Standard in LC-MS/MS

The ideal internal standard has physicochemical properties very similar to the analyte but is mass-differentiated. A deuterated version of the analyte is often the gold standard.

Experimental Workflow: Quantification of trans-2-Undecenal using **trans-2-Undecenal-d5** as an Internal Standard



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Analytical Workflow

Signaling Pathways

There is no specific information available in the public domain regarding signaling pathways that are directly modulated by **trans-2-Undecenal-d5**. Research on the biological activity of its non-deuterated counterpart, trans-2-Undecenal, has explored its potential antimicrobial properties. Any investigation into the mechanism of action would likely involve studying its interaction with microbial cell membranes or specific enzymes.

In conclusion, while a dedicated technical data sheet for **trans-2-Undecenal-d5** is not publicly available, this guide provides a comprehensive overview based on the properties of its non-deuterated form and established principles of deuterated compound synthesis and application. For specific experimental use, it is recommended to contact a custom synthesis provider who can supply the compound along with a detailed certificate of analysis.

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References

- 1. 反-2-十一碳烯醛 ≥95%, stabilized, FG | Sigma-Aldrich [sigmaaldrich.com]
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